

High-Purity Jasminoside B: Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Jasminoside B*

Cat. No.: *B2809634*

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This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals interested in the therapeutic potential of high-purity **Jasminoside B**. **Jasminoside B**, a naturally occurring iridoid glycoside, has garnered significant interest for its diverse pharmacological activities, including neuroprotective, anti-inflammatory, and antioxidant effects.

Commercial Suppliers of High-Purity Jasminoside B

A reliable supply of high-purity **Jasminoside B** is crucial for reproducible and accurate experimental results. The following table summarizes key information for several commercial suppliers. Researchers are advised to request a certificate of analysis to confirm purity and identity.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity
Biosynth	214125-04-9	C ₁₆ H ₂₆ O ₈	346.37	High-quality reference standards
Biopurify	214125-04-9	C ₁₆ H ₂₆ O ₈	346.376	95%~99% (HPLC-DAD or/and HPLC-ELSD)
ChemFaces	214125-04-9	C ₁₆ H ₂₆ O ₈	346.37	High-purity
ACheckBlock	214125-04-9	C ₁₆ H ₂₆ O ₈	346.38	98%
United States Biological	214125-04-9	C ₁₆ H ₂₆ O ₈	346.376	~96% (HPLC)
GlpBio	214125-04-9	C ₁₆ H ₂₆ O ₈	346.37	>98%

Neuroprotective Applications

Jasminoside B demonstrates significant potential in the protection of neuronal cells from various insults, suggesting its utility in the study of neurodegenerative diseases.[\[1\]](#)

In Vitro Neuroprotection Assay Protocol (SH-SY5Y Cell Line)

This protocol outlines a general method for assessing the neuroprotective effects of **Jasminoside B** against an induced neurotoxic insult in a human neuroblastoma cell line.

Objective: To determine the ability of **Jasminoside B** to protect SH-SY5Y cells from neurotoxin-induced cell death.

Materials:

- High-purity **Jasminoside B**

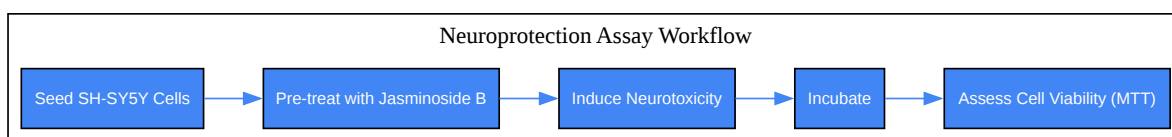
- SH-SY5Y human neuroblastoma cells
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Neurotoxin (e.g., 6-hydroxydopamine (6-OHDA) or MPP+)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or other viability assay reagent
- Phosphate Buffered Saline (PBS)
- Dimethyl sulfoxide (DMSO)

Procedure:

- **Cell Culture:** Culture SH-SY5Y cells in DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a humidified atmosphere of 5% CO₂.
- **Cell Seeding:** Seed cells in a 96-well plate at a density of 1 x 10⁴ cells/well and allow them to adhere for 24 hours.
- **Jasminoside B Pre-treatment:** Prepare various concentrations of **Jasminoside B** in culture medium. Remove the old medium from the wells and add 100 µL of the **Jasminoside B** solutions. Incubate for 2-4 hours.
- **Neurotoxin Induction:** Add the neurotoxin to the wells at a pre-determined toxic concentration. Include a vehicle control group (no neurotoxin) and a toxin-only control group.
- **Incubation:** Incubate the plate for 24-48 hours.
- **Cell Viability Assessment (MTT Assay):**
 - Add 10 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.

- Remove the medium and add 100 μ L of DMSO to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate cell viability as a percentage of the vehicle-treated control group.

Expected Outcome: Increased cell viability in the groups pre-treated with **Jasminoside B** compared to the toxin-only group.



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Neuroprotection Assay Workflow

Anti-inflammatory Applications

Jasminoside B is known to exhibit anti-inflammatory properties, likely through the modulation of key signaling pathways involved in the inflammatory response.[1]

Inhibition of Nitric Oxide (NO) Production in Macrophages Protocol

This protocol describes a method to evaluate the anti-inflammatory activity of **Jasminoside B** by measuring its effect on nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells.

Objective: To quantify the inhibitory effect of **Jasminoside B** on NO production in activated macrophages.

Materials:

- High-purity **Jasminoside B**

- RAW 264.7 murine macrophage cells
- DMEM
- FBS
- Penicillin-Streptomycin solution
- Lipopolysaccharide (LPS)
- Griess Reagent
- Sodium nitrite (for standard curve)

Procedure:

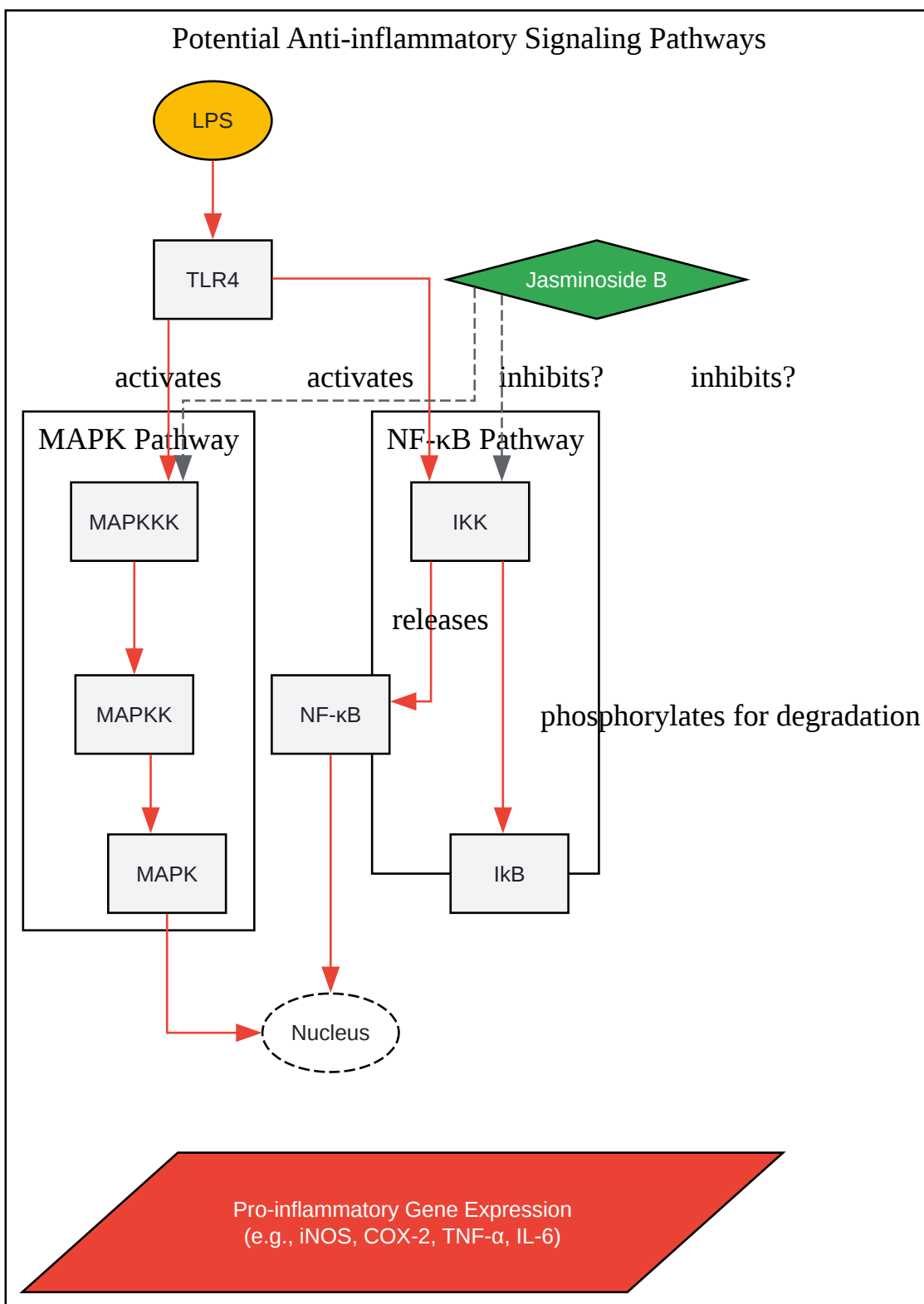
- Cell Culture and Seeding: Culture and seed RAW 264.7 cells in a 96-well plate as described for SH-SY5Y cells.
- **Jasminoside B** and LPS Treatment:
 - Prepare various concentrations of **Jasminoside B** in culture medium.
 - Remove the old medium and add 100 μ L of the **Jasminoside B** solutions to the wells.
 - Simultaneously, add LPS (1 μ g/mL) to all wells except the vehicle control group.
 - Include a control group with LPS only.
- Incubation: Incubate the plate for 24 hours.
- Nitric Oxide Measurement (Griess Assay):
 - Transfer 50 μ L of the cell culture supernatant from each well to a new 96-well plate.
 - Add 50 μ L of Griess Reagent to each well.
 - Incubate at room temperature for 10 minutes.

- Measure the absorbance at 540 nm.
- Standard Curve: Prepare a standard curve using known concentrations of sodium nitrite.
- Data Analysis: Determine the concentration of nitrite in the samples from the standard curve. Calculate the percentage of inhibition of NO production compared to the LPS-only control.

Expected Outcome: A dose-dependent decrease in NO production in cells treated with **Jasminoside B**.

Potential Signaling Pathways

Research on related compounds suggests that the anti-inflammatory effects of **Jasminoside B** may be mediated through the inhibition of the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways. These pathways are central to the expression of pro-inflammatory mediators.



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Hypothesized Anti-inflammatory Mechanism

Antioxidant Applications

Jasminoside B possesses antioxidant properties, which contribute to its protective effects against cellular damage induced by oxidative stress.

DPPH Radical Scavenging Assay Protocol

This protocol provides a straightforward method to assess the free radical scavenging activity of **Jasminoside B** using the stable 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical.

Objective: To determine the IC_{50} value of **Jasminoside B** for DPPH radical scavenging.

Materials:

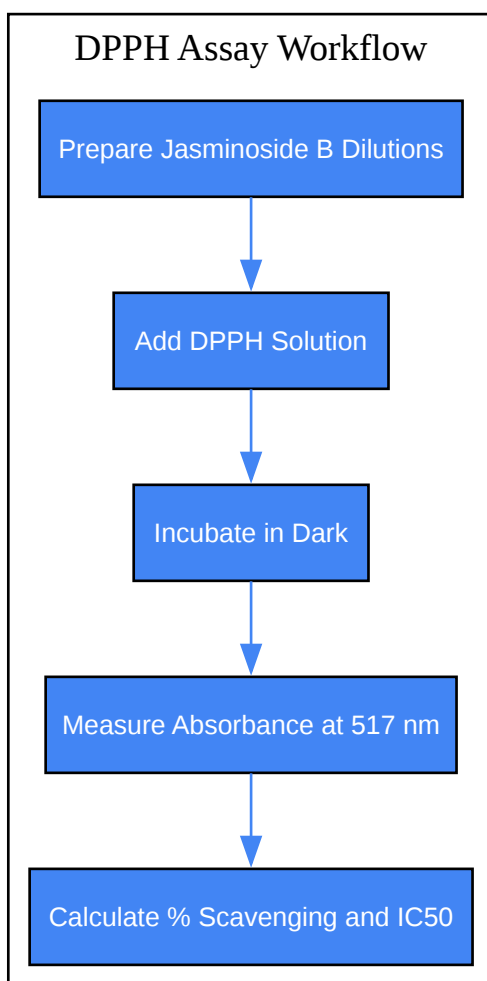
- High-purity **Jasminoside B**
- DPPH (2,2-diphenyl-1-picrylhydrazyl)
- Methanol or Ethanol
- Ascorbic acid or Trolox (as a positive control)

Procedure:

- **DPPH Solution Preparation:** Prepare a 0.1 mM solution of DPPH in methanol or ethanol.
- **Sample Preparation:** Prepare a stock solution of **Jasminoside B** in the same solvent. Create a series of dilutions from the stock solution.
- **Reaction Mixture:** In a 96-well plate, add 100 μ L of each **Jasminoside B** dilution to the wells.
- **DPPH Addition:** Add 100 μ L of the DPPH solution to each well. Include a control well with solvent and DPPH only.
- **Incubation:** Incubate the plate in the dark at room temperature for 30 minutes.
- **Absorbance Measurement:** Measure the absorbance at 517 nm.

- Data Analysis: Calculate the percentage of DPPH scavenging activity for each concentration using the following formula:
 - % Scavenging = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$
 - Plot the % scavenging against the concentration of **Jasminoside B** and determine the IC_{50} value (the concentration required to scavenge 50% of the DPPH radicals).

Expected Outcome: A concentration-dependent increase in DPPH radical scavenging activity.



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DPPH Assay Workflow

For further information and to request a quote for high-purity **Jasminoside B**, please contact the respective suppliers. This document is intended for research purposes only.

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References

- 1. Jasminoside B | 214125-04-9 | PIA12504 | Biosynth [biosynth.com]
- To cite this document: BenchChem. [High-Purity Jasminoside B: Application Notes and Protocols for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2809634#commercial-suppliers-of-high-purity-jasminoside-b]

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